

What is the chemical structure of Reactive Orange 86?

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Compound of Interest

Compound Name: Reactive orange 86

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An In-depth Technical Guide to the Chemical Structure of **Reactive Orange 86**

This guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Reactive Orange 86**, a significant member of the azo class of reactive dyes. Designed for researchers, scientists, and professionals in drug development and materials science, this document details the dye's molecular architecture and functional characteristics.

Chemical Structure and Identification

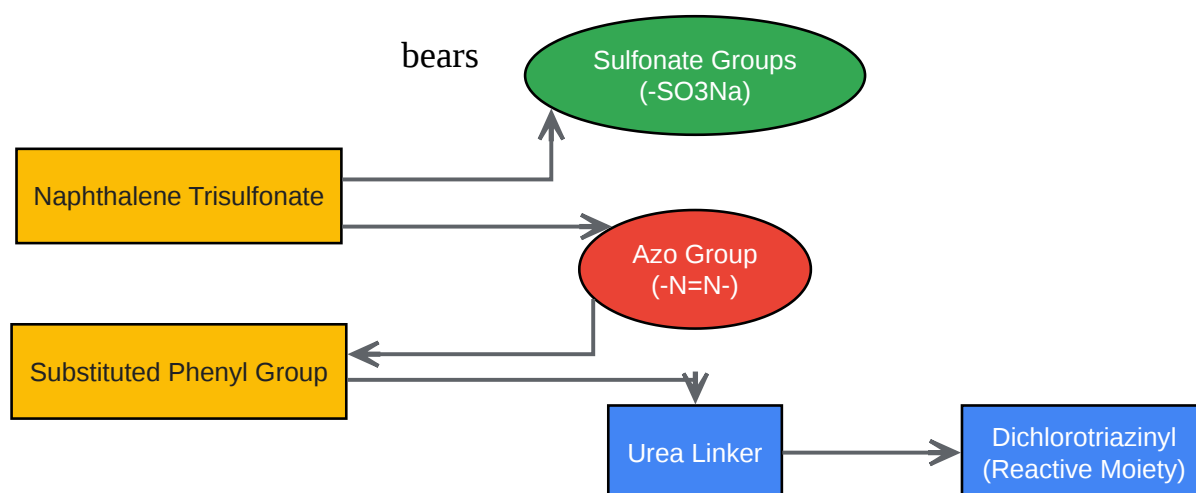
Reactive Orange 86 is a synthetic organic dye characterized by the presence of an azo chromophore (—N=N—) which is responsible for its color. Its structure also incorporates a reactive group that allows it to form covalent bonds with the hydroxyl groups in cellulosic fibers, such as cotton. The most consistent and detailed chemical name found for this dye is Trisodium 7-[[2-[(aminocarbonyl)amino]-4-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]phenyl]azo]naphthalene-1,3,6-trisulphonate.^[1] This name precisely describes the molecular assembly, which consists of a substituted naphthalene trisulfonate core linked via an azo bridge to a phenyl group, which in turn carries the reactive dichlorotriazinyl moiety.

The structure contains several key functional groups that dictate its properties:

- **Azo Group (Chromophore):** The central nitrogen-nitrogen double bond is the primary chromophore, responsible for the dye's characteristic orange color.

- Naphthalene-1,3,6-trisulphonate Group: This part of the molecule contains three sulfonate (SO_3^-) groups, which confer high water solubility to the dye.[2]
- Dichlorotriazinyl Group (Reactive Moiety): This heterocyclic ring with two chlorine atoms is the reactive site. The chlorine atoms are susceptible to nucleophilic substitution by the hydroxyl groups of cellulose fibers under alkaline conditions, forming a stable covalent bond.
- Urea and Amino Linkers: These groups connect the different aromatic components of the dye molecule.

Below is a diagram illustrating the logical relationship between the core components of the **Reactive Orange 86** molecule.



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Caption: Logical relationship of functional components in **Reactive Orange 86**.

Physicochemical Properties

Reactive Orange 86 is typically supplied as a yellow to orange powder.[2] Its key properties are summarized in the table below. It is important to note that there are discrepancies in the reported CAS Registry Numbers and molecular formulas across different suppliers and databases. The data presented here reflects the most consistently reported and chemically plausible information.

Property	Value	Reference(s)
Chemical Name	Trisodium 7-[[2-[(aminocarbonyl)amino]-4-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]phenyl]azo]naphthalene-1,3,6-trisulphonate	[1]
Synonyms	Procion Yellow MX 3R, Foureactive Yellow MX 3RA	[3]
Molecular Class	Azo Dye	[2]
CAS Registry Number	57359-00-9 (most consistent), also reported as 83929-91-3 and 13324-20-4	[1][3][4][5][6]
Molecular Formula	C ₂₀ H ₁₁ Cl ₂ N ₈ Na ₃ O ₁₀ S ₃ (consistent with detailed name), also reported as C ₂₀ H ₁₆ Cl ₂ N ₁₀ O ₇ S ₂ Na ₂	[1][4][5][6]
Molecular Weight	759.41 g/mol	[1][5]
Appearance	Yellow Powder	[2]
Solubility in Water	150 g/L (at 20 °C), 180 g/L (at 80 °C)	[2]
Primary Application	Dyeing of cellulose fibers (e.g., cotton)	[2]

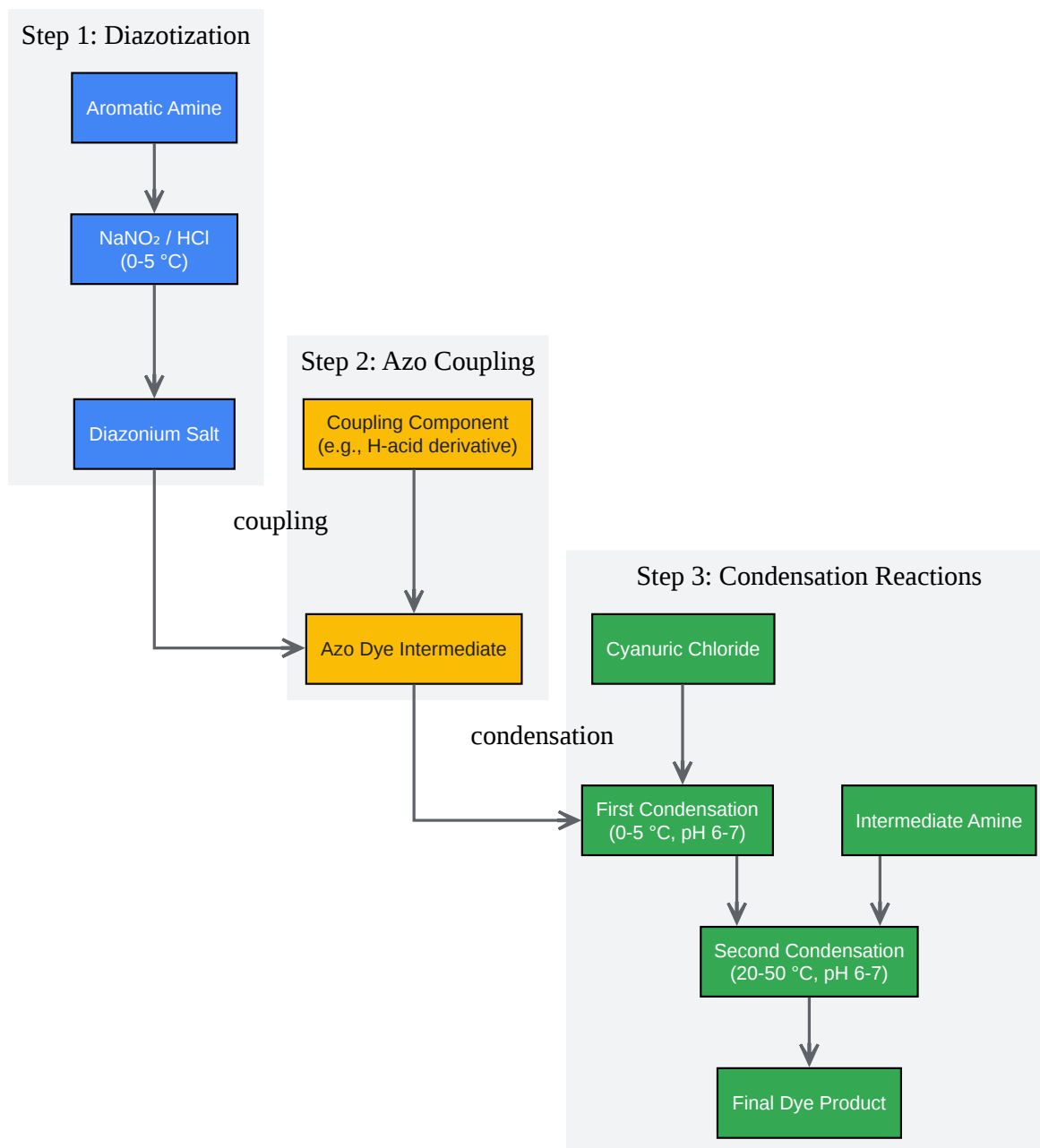
General Synthesis and Experimental Protocol

The synthesis of dichlorotriazinyl reactive dyes like **Reactive Orange 86** is a multi-step process involving diazotization, azo coupling, and condensation reactions. While specific proprietary methods may vary, a general experimental protocol can be outlined.

Key Stages of Synthesis:

- **Diazotization:** An aromatic amine is treated with a solution of sodium nitrite in the presence of a strong acid (e.g., hydrochloric acid) at a low temperature (0-5 °C) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then reacted with a coupling component, in this case, a derivative of H-acid (1-amino-8-naphthol-3,6-disulfonic acid), to form the azo chromophore. The pH of the reaction is carefully controlled to ensure the desired coupling position.
- **Condensation with Cyanuric Chloride:** The final step involves the reaction of the amino-azo dye intermediate with cyanuric chloride (2,4,6-trichloro-1,3,5-triazine). This reaction is typically carried out in a stepwise manner. The first condensation is performed at a low temperature (0-5 °C) and near-neutral pH (6.0-7.0) to substitute one chlorine atom.^[7] A subsequent condensation with another amine (in this case, the urea-substituted phenylenediamine) is carried out at a slightly elevated temperature to form the final product, leaving two reactive chlorine atoms on the triazine ring.^[7]

The following diagram illustrates a generalized experimental workflow for the synthesis of a dichlorotriazinyl reactive dye.



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Caption: Generalized experimental workflow for the synthesis of **Reactive Orange 86**.

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References

- 1. CAS # 57359-00-9, Reactive Orange 86, Trisodium 7-[2-[(aminocarbonyl)amino]-4-[(4,6-dichloro-1,3,5-triazin-2-yl)amino]phenyl]azo]naphthalene-1,3,6-trisulphonate - chemBlink [chemblink.com]
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